

# An In-depth Technical Guide to the ATP-Competitive Inhibition of Kenpauellone

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## Compound of Interest

Compound Name: Kenpauellone

Cat. No.: B1673391

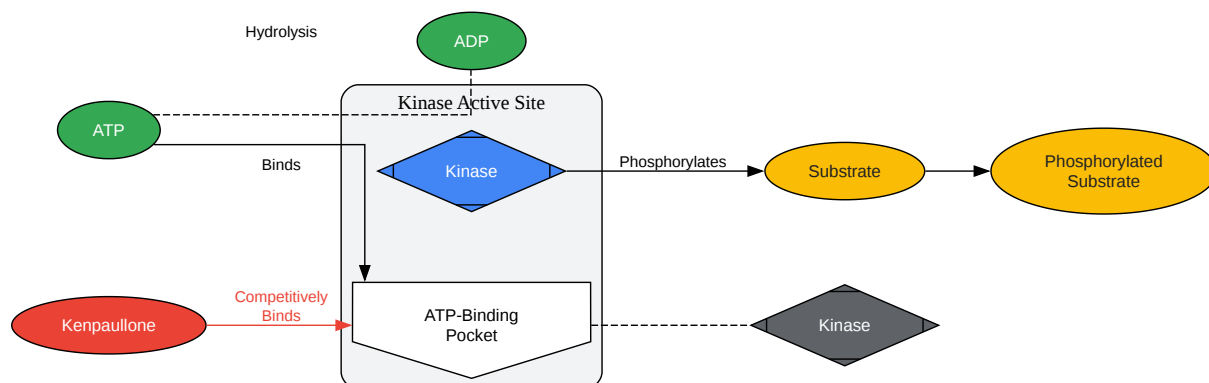
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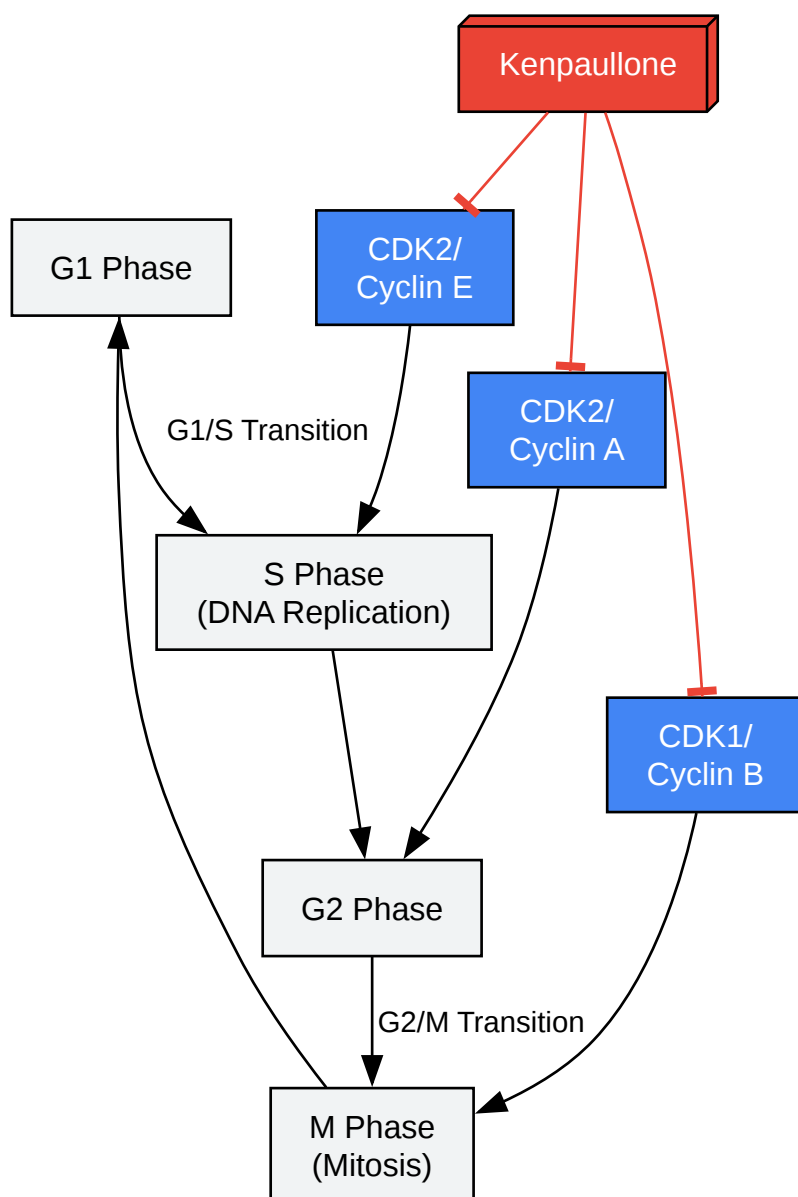
For Researchers, Scientists, and Drug Development Professionals

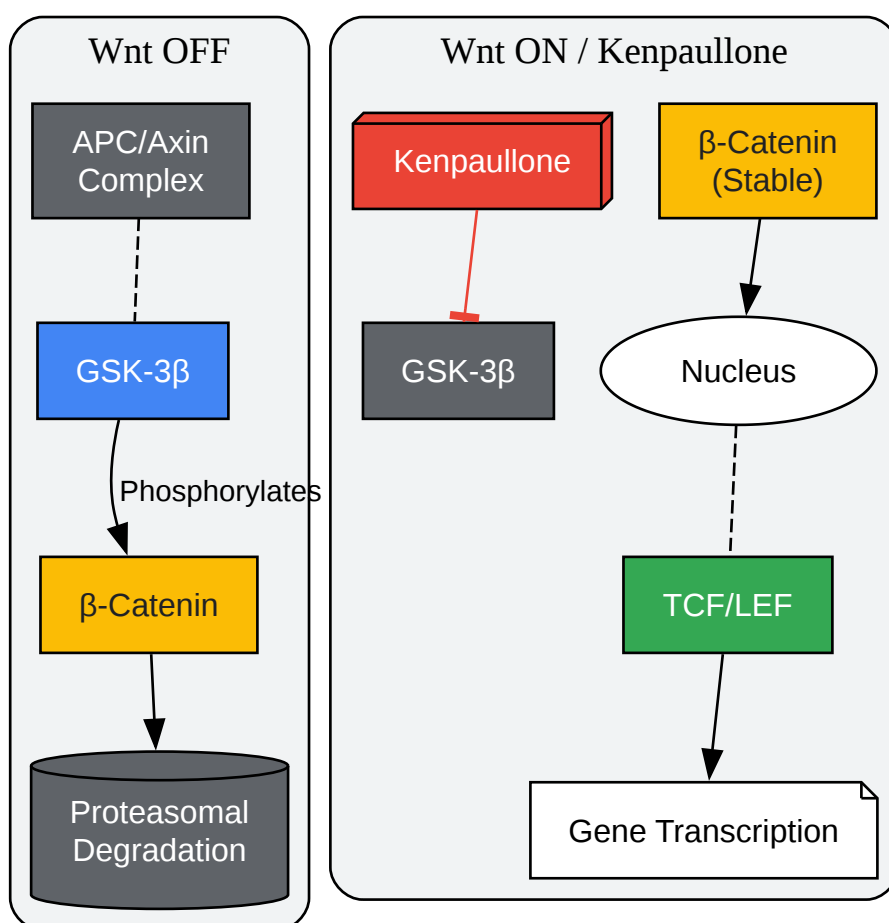
This guide provides a comprehensive overview of **Kenpauellone**, a potent and reversible inhibitor of Glycogen Synthase Kinase-3 $\beta$  (GSK-3 $\beta$ ) and various Cyclin-Dependent Kinases (CDKs). Its mechanism as an ATP-competitive inhibitor makes it a valuable tool in cell biology research and a lead compound in drug discovery. We will delve into its inhibitory profile, the signaling pathways it modulates, and detailed experimental protocols for its characterization.

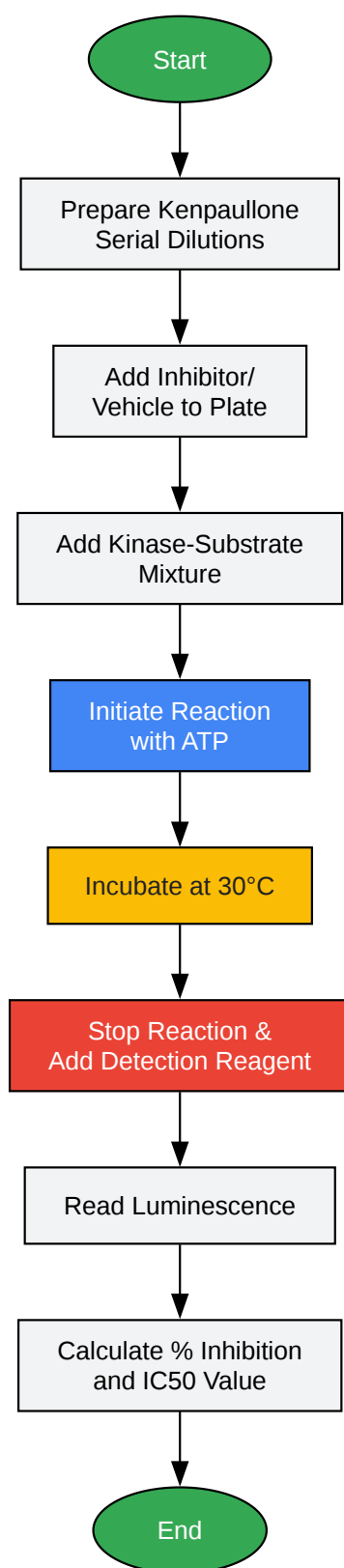
## The Core Mechanism: ATP-Competitive Inhibition

**Kenpauellone** exerts its inhibitory effect by directly competing with adenosine triphosphate (ATP) for binding to the catalytic site of its target kinases.<sup>[1]</sup> Protein kinases, such as GSK-3 $\beta$  and CDKs, function by transferring a phosphate group from ATP to a specific substrate protein, a process crucial for signal transduction. **Kenpauellone**'s structure allows it to fit into the hydrophobic ATP-binding pocket of these kinases.<sup>[2]</sup> By occupying this site, it physically blocks ATP from binding, thereby preventing the phosphotransfer reaction and inhibiting the kinase's activity.<sup>[2][3]</sup> This mode of action is reversible and concentration-dependent.









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## References

- 1. benchchem.com [benchchem.com]
- 2. Discovery and initial characterization of the paullones, a novel class of small-molecule inhibitors of cyclin-dependent kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
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